

Comparative Analysis of the Anticoagulant Effects of BMS-189664 Hydrochloride

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Compound of Interest

Compound Name: BMS-189664 hydrochloride

Cat. No.: B606219

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A Head-to-Head Look at a Novel Thrombin Inhibitor Against an Established Alternative

In the landscape of anticoagulant drug discovery, direct thrombin inhibitors (DTIs) represent a significant class of therapeutics for the prevention and treatment of thromboembolic disorders. This guide provides a comparative analysis of the anticoagulant effects of **BMS-189664 hydrochloride**, a potent and selective α -thrombin inhibitor, against ximelagatran and its active form, melagatran, another well-characterized DTI. This objective comparison is intended for researchers, scientists, and drug development professionals, offering a summary of available preclinical data to inform further research and development.

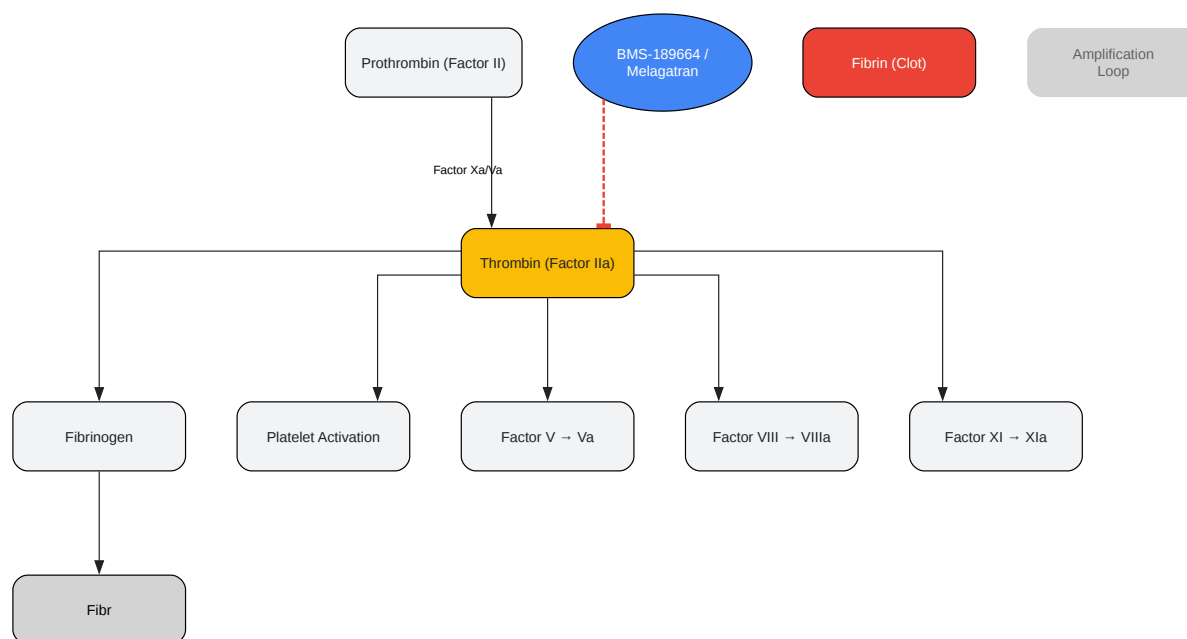
Disclaimer: Publicly available, direct head-to-head comparative studies of **BMS-189664 hydrochloride** and ximelagatran/melagatran are limited. The data presented in this guide are compiled from various independent studies. Therefore, direct comparisons of absolute values should be interpreted with caution due to potential variations in experimental conditions.

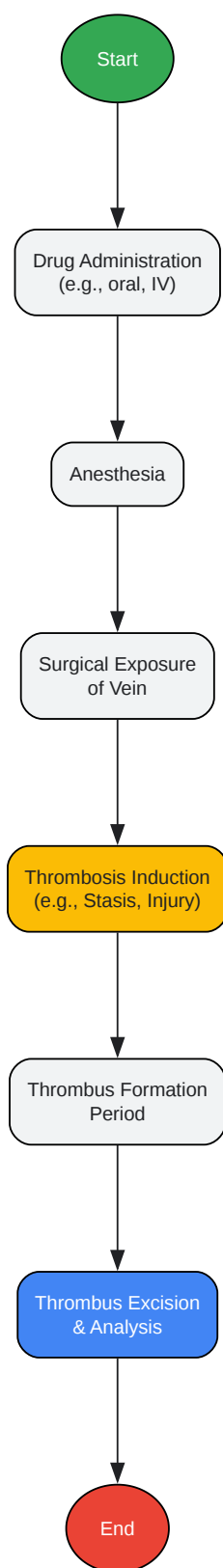
Introduction to Direct Thrombin Inhibitors

The coagulation cascade is a complex series of enzymatic reactions culminating in the formation of a fibrin clot. Thrombin (Factor IIa) is a pivotal serine protease in this cascade, responsible for converting fibrinogen to fibrin, activating platelets, and amplifying its own generation. Direct thrombin inhibitors exert their anticoagulant effect by binding directly to the active site of thrombin, thereby blocking its interaction with its substrates.^[1]

Mechanism of Action of Direct Thrombin Inhibitors

BMS-189664 and melagatran are both reversible, direct inhibitors of α -thrombin.^{[2][3]} By occupying the active site of the enzyme, they prevent the downstream effects of thrombin in the coagulation cascade, ultimately inhibiting clot formation.





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